

Cardiovascular Effects of Neuropeptide FF: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Neuropeptide FF*

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Abstract

Neuropeptide FF (NPFF) is a member of the RF-amide peptide family that plays a significant role in various physiological processes, including the modulation of the cardiovascular system. This technical guide provides a comprehensive overview of the cardiovascular effects of NPFF, detailing its mechanism of action, summarizing quantitative data from key experimental studies, and outlining the methodologies used to elicit and measure these effects. The primary actions of NPFF on the cardiovascular system are mediated through its two G protein-coupled receptors, NPFF1 and NPFF2. These receptors are predominantly coupled to inhibitory G proteins (G α i/o), leading to the suppression of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. Both central and peripheral administration of NPFF have been shown to elicit significant changes in blood pressure and heart rate, indicating a complex and multifaceted regulatory role. This document is intended to serve as a detailed resource for researchers and professionals involved in cardiovascular research and drug development.

Introduction

Neuropeptide FF (NPFF) is an octapeptide originally isolated from the bovine brain, characterized by its C-terminal Arg-Phe-NH₂ motif.^{[1][2]} It is involved in a wide array of physiological functions, including pain modulation, opioid tolerance, and neuroendocrine regulation.^{[1][3]} Emerging evidence has highlighted the crucial role of the NPFF system in the central and peripheral regulation of cardiovascular function.^{[4][5][6]} NPFF exerts its effects through two specific receptors, NPFF1 and NPFF2, which are distributed in key cardiovascular control centers within the central nervous system (CNS) and in peripheral tissues.^{[1][2][7]} Understanding the cardiovascular effects of NPFF is critical for elucidating its physiological significance and for exploring its therapeutic potential in cardiovascular diseases.

NPFF Receptors and Signaling Pathways

The cardiovascular effects of NPFF are initiated by its binding to NPFF1 and NPFF2 receptors. These receptors are members of the G protein-coupled receptor (GPCR) superfamily.

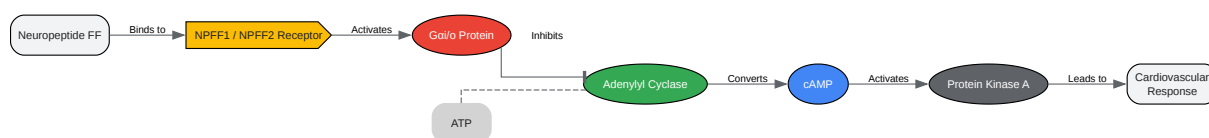
Receptor Characteristics

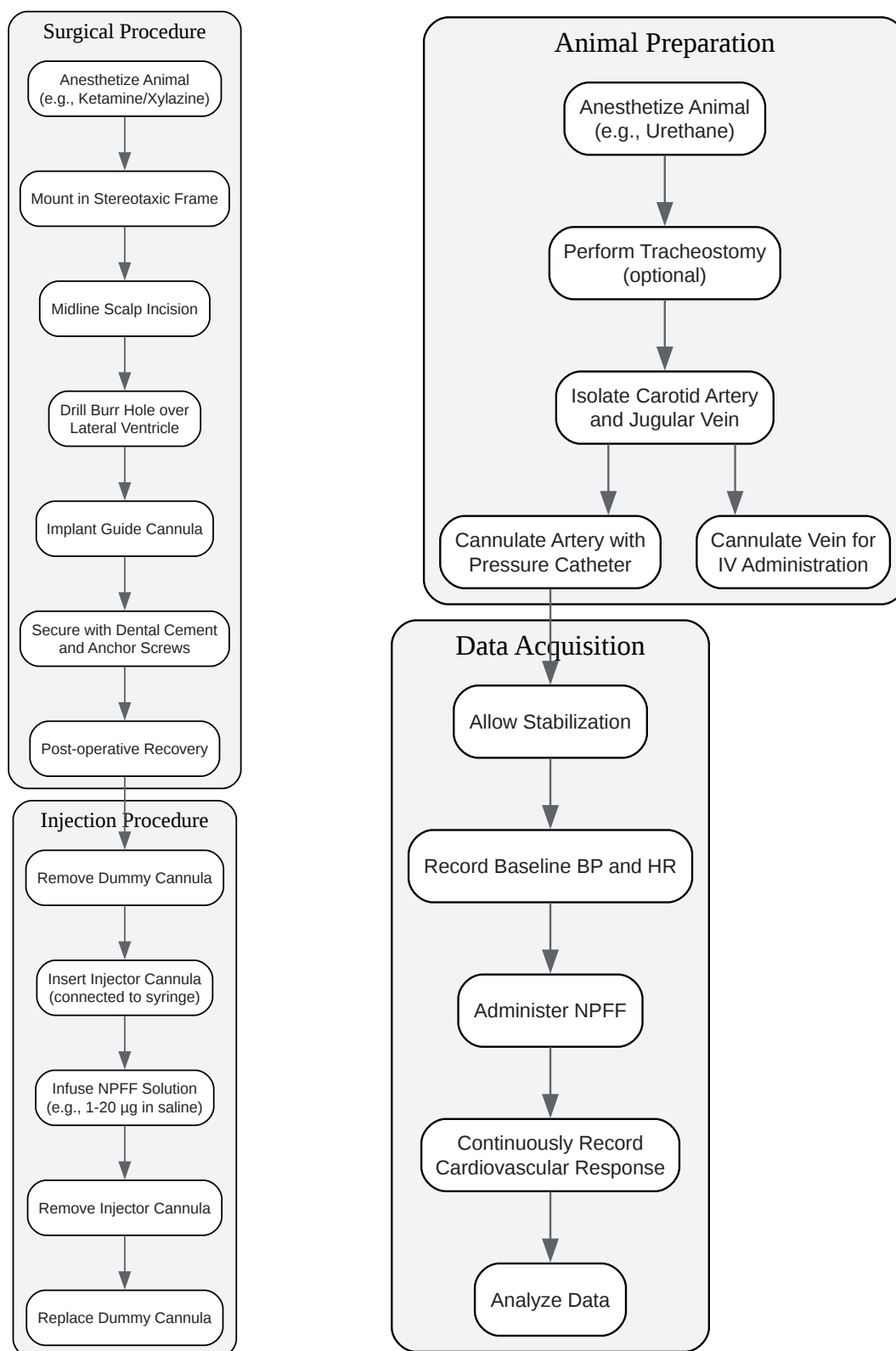
- **NPFF1 (GPR147):** This receptor is expressed in various brain regions, including the hypothalamus and brainstem, which are critical for cardiovascular control.^{[1][6]}
- **NPFF2 (GPR74):** This receptor is also found in the CNS, with notable expression in areas associated with autonomic regulation.^{[1][6]}

Signaling Cascade

Both NPFF1 and NPFF2 receptors are primarily coupled to the Gai/o subunit of heterotrimeric G proteins.^[6] Activation of these receptors by NPFF leads to the following intracellular events:

- **Inhibition of Adenylyl Cyclase:** The activated Gai/o subunit inhibits the enzyme adenylyl cyclase.
- **Reduction of cAMP:** This inhibition results in a decrease in the intracellular concentration of the second messenger cyclic AMP (cAMP).
- **Downstream Effects:** The reduction in cAMP levels modulates the activity of protein kinase A (PKA) and other downstream effectors, ultimately leading to the observed physiological responses in cardiovascular parameters.





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